

The Role of Amylin (8-37), Rat, in Lipid Metabolism: A Technical Guide

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Compound of Interest		
Compound Name:	Amylin (8-37), rat	
Cat. No.:	B1578689	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a detailed examination of the effects of the amylin antagonist, Amylin (8-37), on lipid metabolism in rats. It consolidates key quantitative data, outlines experimental methodologies, and visualizes the underlying biological pathways and processes.

Introduction

Amylin, a 37-amino acid peptide hormone, is co-secreted with insulin from pancreatic β-cells and plays a role in glycemic control and energy homeostasis[1][2]. Its truncated analogue, Amylin (8-37), acts as a specific and competitive antagonist at the amylin receptor, making it a critical tool for elucidating the physiological functions of endogenous amylin[3][4]. While amylin's effects on glucose metabolism have been extensively studied, its influence on lipid metabolism is a significant area of investigation. This guide explores the specific modulatory effects of Amylin (8-37) on lipid profiles in both plasma and key metabolic tissues like the liver and skeletal muscle.

Mechanism of Action of Amylin (8-37)

Amylin (8-37) functions by competitively blocking the binding of native amylin to its receptors[4] [5]. Amylin receptors are heterodimers, typically composed of the calcitonin receptor (CTR) complexed with a Receptor Activity-Modifying Protein (RAMP), either RAMP1 or RAMP3[6][7]. By occupying these receptors without initiating a downstream signal, Amylin (8-37) effectively

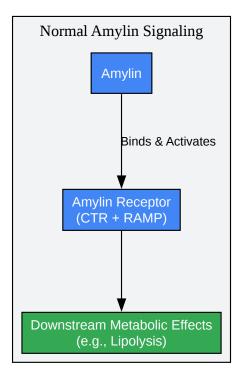


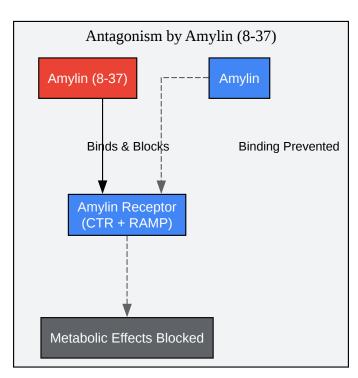
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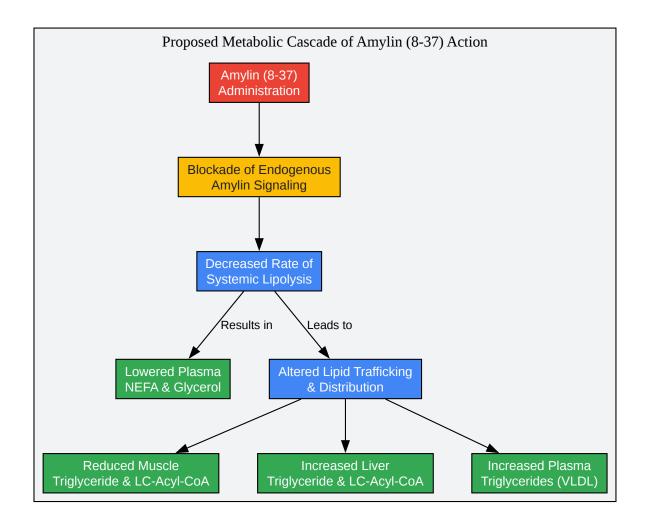
negates the physiological actions of endogenous amylin. This antagonism allows researchers to infer the roles of amylin by observing the metabolic changes that occur when its signaling is inhibited.



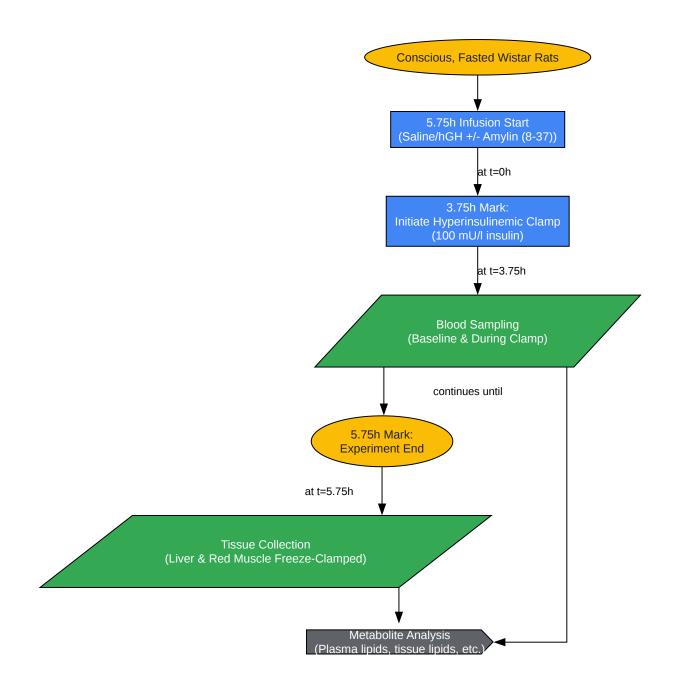












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